

# An In-depth Technical Guide to Methyl 2-ethyl-3-methylbutyrate

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## Compound of Interest

Compound Name: Methyl 2-ethyl-3-methylbutyrate

Cat. No.: B8614289

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-ethyl-3-methylbutyrate**, including its chemical and physical properties, potential synthesis and analytical methodologies, and a discussion of its context within broader research areas. This document is intended to serve as a foundational resource for professionals in the fields of chemistry and drug development.

## Chemical Identity and Properties

**Methyl 2-ethyl-3-methylbutyrate** is an organic compound classified as a fatty acid ester. Its unique branched structure influences its physical and chemical characteristics.

CAS Number: 32444-33-0<sup>[1]</sup>

Table 1: Chemical Identifiers for **Methyl 2-ethyl-3-methylbutyrate**<sup>[1]</sup>

Identifier	Value
IUPAC Name	methyl 2-ethyl-3-methylbutanoate
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>
InChI	InChI=1S/C8H16O2/c1-5-7(6(2)3)8(9)10-4/h6-7H,5H2,1-4H3
InChIKey	DZSHJVHEBKGUGV-UHFFFAOYSA-N
Canonical SMILES	CCC(C(C)C)C(=O)OC

Table 2: Computed Physical and Chemical Properties of **Methyl 2-ethyl-3-methylbutyrate**[\[1\]](#)

Property	Value
Molecular Weight	144.21 g/mol
XLogP3	2.3
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	5
Exact Mass	144.115029749 Da
Monoisotopic Mass	144.115029749 Da
Topological Polar Surface Area	26.3 Å <sup>2</sup>
Heavy Atom Count	10
Complexity	108

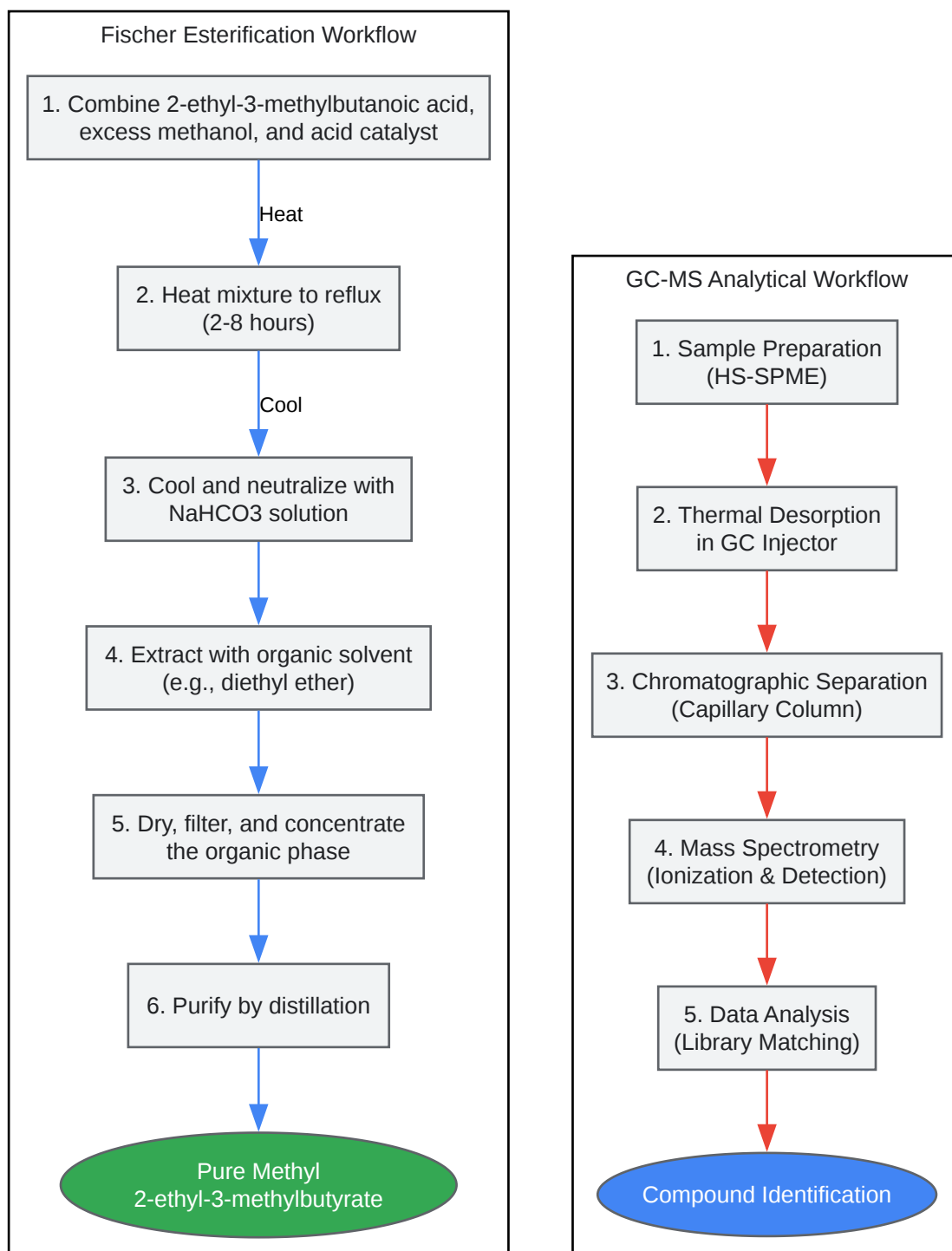
## Synthesis Protocols

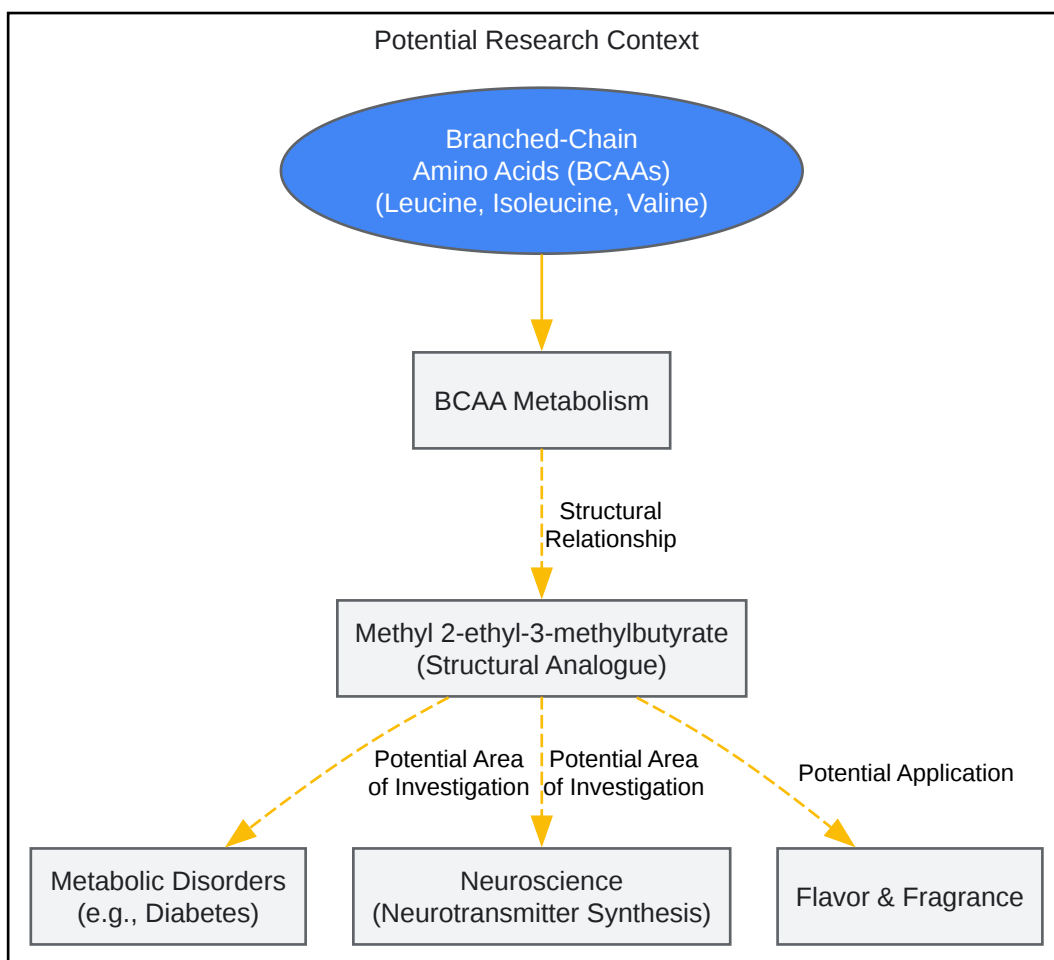
While a specific, peer-reviewed synthesis for **Methyl 2-ethyl-3-methylbutyrate** is not readily available in the literature, its structure lends itself to common esterification methods. The most direct and classical approach would be the Fischer esterification of 2-ethyl-3-methylbutanoic acid with methanol.

This acid-catalyzed esterification is a reversible reaction where a carboxylic acid and an alcohol react to form an ester and water.<sup>[2]</sup><sup>[3]</sup> To achieve a high yield, the equilibrium must be shifted towards the products, typically by using an excess of one reactant (usually the alcohol) or by removing water as it is formed.<sup>[2]</sup><sup>[3]</sup>

#### Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-ethyl-3-methylbutanoic acid in an excess of anhydrous methanol (e.g., 10-20 molar equivalents).
- **Catalyst Addition:** Slowly and cautiously add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid (e.g., 1-5 mol%), to the solution.<sup>[4]</sup>
- **Reaction:** Heat the mixture to reflux and maintain the temperature for several hours (e.g., 2-8 hours). The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by carefully adding a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the ester with a suitable organic solvent, such as diethyl ether or ethyl acetate. Wash the organic layer with water and then with brine to remove any remaining impurities.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filter, and remove the solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by distillation to yield pure **Methyl 2-ethyl-3-methylbutyrate**.





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## References

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